

cercosporamide early research biological activities overview

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Compound Focus: Cercosporamide

CAS No.: 131436-22-1

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Molecular Mechanisms and Biological Activities

The table below summarizes the primary molecular targets and associated biological activities of **cercosporamide**:

Molecular Target	Biological Context	Primary Activity/Effect	Key Findings/Applications
Fungal Pkc1 Kinase [1]	Fungal Cell Wall Integrity Pathway	Selective & potent inhibitor; disrupts cell wall biosynthesis [1] [2]	• Fungicidal (causes rapid cell lysis) • Synergistic with echinocandins [1]
MNK1/2 Kinases [3] [2]	Human Cancer Cells	Inhibits phosphorylation of eIF4E; suppresses proliferation & metastasis [3] [2]	Activity in glioblastoma, lung cancer, leukemia, & hepatocellular carcinoma [3] [2]
BMP Receptor Type I [4]	Zebrafish Embryos / Human Cells	Inhibits kinase activity [4]	Potential therapeutic for Fibrodysplasia Ossificans Progressiva [4]
JAK3 Kinase [2]	Biochemical Assays	Inhibitor [2]	Research tool for kinase-related signaling studies [2]

Experimental Protocols for Key Assays

For researchers aiming to validate or explore these activities, here are the methodologies from key studies.

Candida albicans Pkc1 (CaPkc1) Kinase Assay [1]

This high-throughput screening method identified **cercosporamide** as a Pkc1 inhibitor.

- **Protein Expression & Purification:** The *caPKC1* gene was cloned and expressed in Sf9 insect cells using a baculovirus system. The CaPkc1 protein was purified from cell lysates via nickel-chelate chromatography.
- **Kinase Activity Assay:** The purified CaPkc1 was used in a kinase activity assay. The specific substrates and detection methods are detailed in the materials, enabling an HTS to identify inhibitors like **cercosporamide**.

Antifungal Susceptibility Testing (MIC and Synergy) [1]

- **Minimum Inhibitory Concentration (MIC):** The MICs of antifungal compounds were evaluated as previously described (20).
- **Checkerboard Assay for Synergy:** To characterize the synergy between Pkc1 kinase inhibitors (like **cercosporamide**) and β -1,3-glucan synthase inhibitors (like echinocandin), the checkerboard microtiter plate testing method was employed. The Fractional Inhibitory Concentrations (FICs) and FIC indices were calculated based on MIC endpoints.

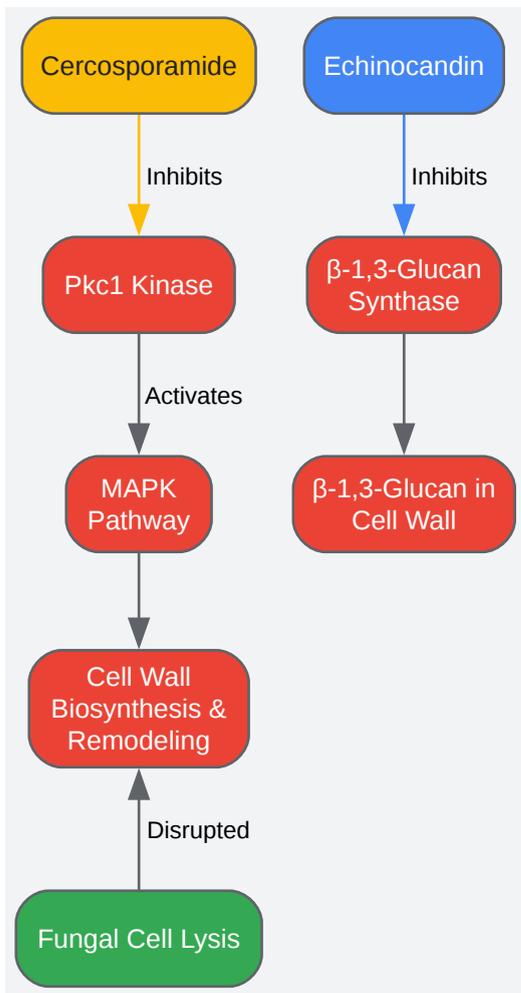
In Vitro Antifungal Activity Against Plant Pathogens [3]

This protocol assesses **cercosporamide**'s application in agriculture.

- **Compound Production:** *Phoma* sp. NG-25 was cultured in Beef Peptone Dextrose (BPD) broth for 18 days. **Cercosporamide** was extracted from the culture filtrate with acetone.
- **Paper Disk Diffusion Assay:** Culture filtrate containing **cercosporamide** was applied to paper disks to test against plant pathogens. Growth inhibition was measured.
- **EC50 Determination:** The effective concentration that inhibits 50% of fungal growth (EC50) was determined. Against pepper anthracnose pathogens, EC50 values were 3.8 $\mu\text{g/mL}$ for *Colletotrichum gloeosporioides* and 7.0 $\mu\text{g/mL}$ for *C. scovillei*.

Cercosporamide's Antifungal Mechanism and Synergy

The following diagram illustrates the mechanism of action of **cercosporamide** and its synergistic effect with echinocandin, which disrupts fungal cell wall integrity at two distinct points.



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Cercosporamide inhibits Pkc1, disrupting cell wall regulation, and acts synergistically with echinocandin, which directly blocks glucan synthesis [1].

Therapeutic Potential and Research Applications

Cercosporamide's multi-target profile makes it a promising candidate and tool compound in several fields.

- **Antifungal Drug Development & Combination Therapy:** The **synergy with echinocandins** is a key finding [1]. Targeting two different components of the same pathway can lead to highly effective, fungicidal combinations, potentially overcoming resistance and lowering required doses.
- **Oncology Research:** As an inhibitor of MNK1/2 kinases, **cercosporamide** suppresses protein synthesis and shows **preclinical efficacy against several cancer types**, offering a potential strategy for targeting oncogenic signaling [3] [2].

- **Antifungal Agents in Agriculture:** Research demonstrates **cercosporamide**'s strong activity against **pepper anthracnose pathogens**, suggesting its potential as a biochemical fungicide [3].
- **Bone Morphogenetic Protein (BMP) Pathway Research:** The discovery of its inhibitory effect on BMPR type I kinase opens avenues for researching diseases like FOP and highlights the value of phenotypic screening in whole organisms [4].

The experimental data and mechanisms presented provide a robust foundation for advanced preclinical studies. Research could focus on optimizing **cercosporamide**'s drug-like properties, exploring its efficacy in more complex disease models, and further elucidating its full spectrum of kinase interactions.

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